

Drimiopsin C molecular formula and weight

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Compound of Interest

Compound Name: *Drimiopsin C*

Cat. No.: *B023538*

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Drimiopsin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Drimiopsin C is a naturally occurring xanthone, a class of organic compounds known for their diverse biological activities. This document provides a concise summary of the known molecular properties of **Drimiopsin C**. Due to a lack of specific research on this compound, this guide also presents a general overview of the biological activities commonly associated with xanthones, a hypothetical experimental workflow for its isolation and characterization, and a conceptual signaling pathway to guide future research endeavors.

Molecular Profile of Drimiopsin C

Drimiopsin C has been identified and characterized, with its fundamental molecular data available in public chemical databases.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₆	PubChem[2]
Molecular Weight	288.25 g/mol	PubChem[2]
IUPAC Name	1,3,6-trihydroxy-2-methoxy-8-methylxanthen-9-one	PubChem[2]
CAS Number	773850-90-1	Pharmaffiliates[1]
Class	Xanthone	MedchemExpress[3], MCE[4]

Biological Activity of Xanthoness: A Proxy for Drimiopsin C's Potential

While specific biological activities of **Drimiopsin C** have not been extensively reported in the available literature, its classification as a xanthone places it in a family of compounds with a broad spectrum of pharmacological effects.[5][6][7][8] Xanthoness, in general, have been shown to exhibit a variety of biological activities, including:

- Anticancer: Many xanthoness have demonstrated cytotoxic effects against various cancer cell lines.[9]
- Antimicrobial: This class of compounds has been investigated for its antibacterial and antifungal properties.[5][6]
- Anti-inflammatory: Xanthoness are known to modulate inflammatory pathways.[5]
- Antioxidant: The polyphenolic structure of xanthoness contributes to their antioxidant potential.[5][10]
- Enzyme Inhibition: Certain xanthoness have been found to inhibit enzymes such as tyrosine kinases.[11]

The specific biological functions of **Drimiopsin C** would require dedicated experimental investigation.

Hypothetical Experimental Protocols

The following section outlines a generalized workflow for the isolation and characterization of a xanthone like **Drimiopsin C** from a plant source, based on common methodologies in natural product chemistry.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Extraction and Isolation

A plausible workflow for isolating **Drimiopsin C**, which has been reported in *Scilla scilloides*, could be as follows.[\[3\]](#)

Figure 1. General workflow for the extraction and isolation of a natural product.

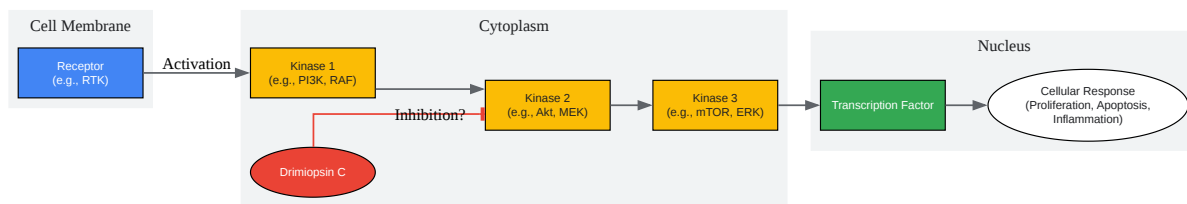
Structural Characterization

Once isolated, the structure of the compound would be elucidated using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H -NMR, ^{13}C -NMR, 2D-NMR): To determine the chemical structure and connectivity of atoms.[\[11\]](#)
- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the chromophoric system.

Conceptual Signaling Pathway for Investigation

Given the known activities of other xanthenes, a primary area of investigation for **Drimiopsin C** could be its effect on cellular signaling pathways related to inflammation and cell proliferation, such as the MAPK/ERK or PI3K/Akt pathways.[\[15\]](#) The following diagram illustrates a generic signaling cascade that could be a starting point for mechanistic studies.



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Figure 2. A conceptual signaling pathway for investigating the bioactivity of **Drimiopsin C**.

Conclusion and Future Directions

Drimiopsin C represents a specific molecule within the broader, pharmacologically significant class of xanthenes. While its fundamental molecular properties are established, its biological activities and mechanism of action remain to be elucidated. The information and hypothetical frameworks presented in this guide are intended to provide a foundation for researchers to design and execute studies aimed at unlocking the therapeutic potential of **Drimiopsin C**. Future research should focus on isolating the compound in sufficient quantities for biological screening, followed by in-depth mechanistic studies to identify its molecular targets and signaling pathways.

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